

N-Decanoyl-N-methylglucamine versus DDM for membrane studies

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Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

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Chemical Profile & General Properties of MEGA-10

The table below outlines the key characteristics of MEGA-10 as a tool for membrane protein research.

Property	Description
Chemical Name	N-Decanoyl-N-methylglucamine [1] [2] [3]
Common Name	MEGA-10 [2] [3]
Detergent Class	Non-ionic [2] [3]
Molecular Weight	349.5 g/mol [2] [3]
Critical Micelle Concentration (CMC)	0.24% (w/v) or ~6-7 mM (at 20-25°C) [4] [3]
Primary Application	Solubilization of membrane proteins while preserving native structure [2]

Performance Data and Experimental Evidence

The following table summarizes the key experimental findings on MEGA-10's performance from the search results.

Aspect	Experimental Finding / Recommendation
Optimal Extraction Concentration	Maximal protein extraction occurs around its Critical Micelle Concentration (CMC) of 0.24% (w/v) [4].
Compatibility with Electrophoresis	A sodium dodecyl sulfate (SDS) concentration >0.4% (w/v) in the sample buffer is crucial for clear analysis by electrophoresis and Western blotting after extraction with MEGA-10 [4].
Classification & Harshness	Classified as a "mild" (non-denaturing) non-ionic detergent [5]. It is considered less denaturing than anionic or zwitterionic detergents, which are known to destabilize extramembranous soluble domains of membrane proteins [5].
General Effectiveness	Found to have a superior extraction effect for integral membrane proteins compared to most conventional detergents [4].

Detailed Experimental Protocol

Based on the study by Chuang et al. (2011), here is a detailed methodology for extracting and analyzing membrane proteins using MEGA-10 [4]:

- **Preparation of Lysis Buffer:**

- Use MEGA-10 at a concentration of **0.24% (w/v)** in an appropriate aqueous buffer (e.g., Tris or phosphate buffer). This concentration is optimal as it corresponds to its CMC, where micelle formation begins and extraction efficiency is highest.

- **Protein Extraction:**

- Incubate the membrane preparation (e.g., cell membranes, tissue homogenate) with the prepared lysis buffer.
- Gently mix for a defined period (typically 30 minutes to 2 hours) at a low temperature (e.g., 4°C) or on ice to facilitate solubilization.

- **Sample Preparation for Downstream Analysis:**

- After extraction, clarify the solution by high-speed centrifugation to remove insoluble material.
- For subsequent analysis by SDS-PAGE or Western blotting, it is critical to mix the protein extract with a sample buffer containing a final concentration of **at least 0.4% (w/v) SDS**. This step ensures that proteins are uniformly denatured and coated for clear separation and detection.

- **Analysis:**

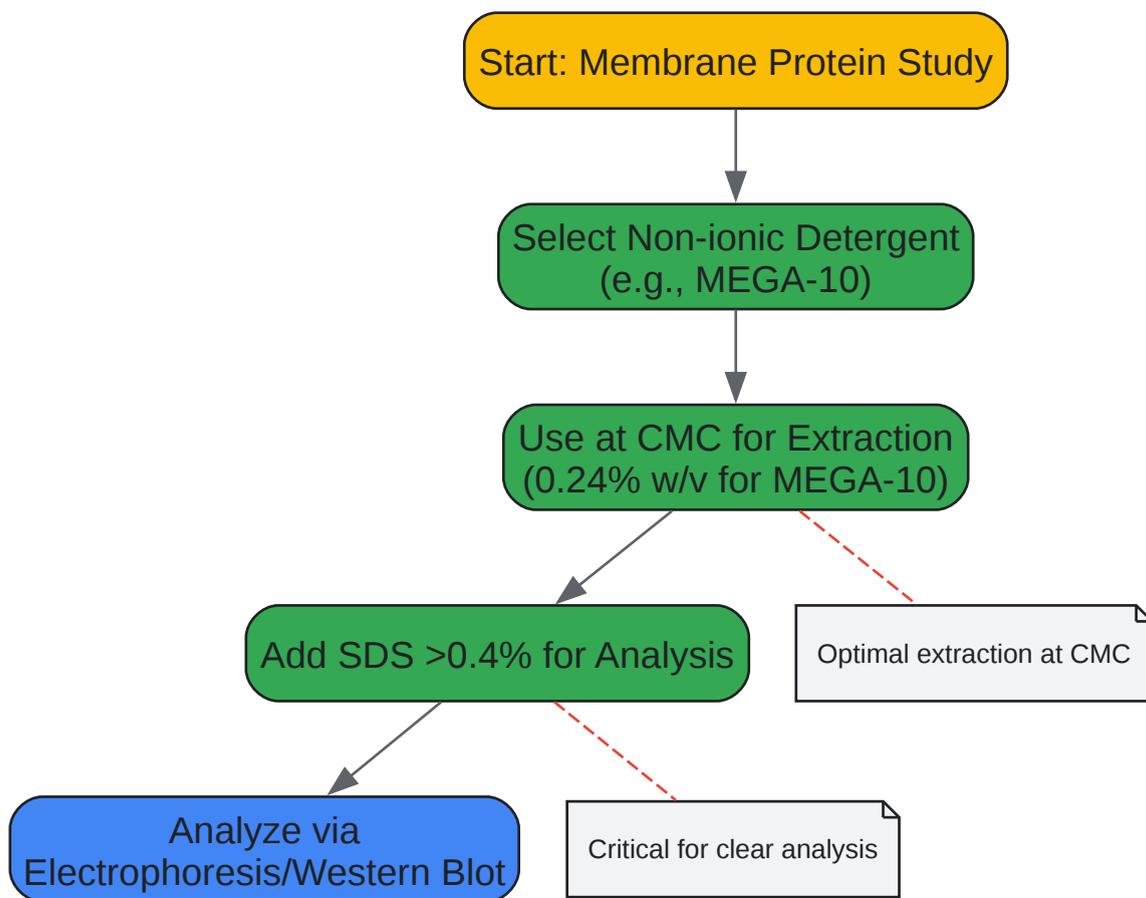
- Proceed with standard SDS-PAGE, Western blotting, or other biochemical analyses.

Key Considerations for Detergent Selection

While the search results lack direct data on DDM, they provide a crucial framework for understanding how detergents behave, which is essential for an objective comparison.

- **Mechanism of Harshness:** The "harshness" of a detergent (its tendency to denature proteins) is not only related to its interaction with transmembrane domains but also with the **extramembranous soluble domains (ESDs)** of membrane proteins. Destabilization of ESDs can compromise the stability and function of the entire protein. Non-ionic detergents like MEGA-10 are generally milder in this regard compared to anionic or zwitterionic detergents [5].
- **Mitigating Harshness:** The potential destabilizing effects of harsher detergents can be mitigated by including lipids or non-ionic detergents in mixtures and by limiting contact time [5].

To help visualize the decision-making process for using a detergent like MEGA-10 in a membrane protein workflow, see the following diagram:



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